

# A Comprehensive Technical Guide to the Safety of 2-Tetrahydrofuroic Acid

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## Compound of Interest

Compound Name: 2-Tetrahydrofuroic Acid

Cat. No.: B147727

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For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical compounds is paramount. This in-depth guide provides a detailed overview of the safety information for **2-Tetrahydrofuroic acid** (CAS No. 16874-33-2), a key reagent in the synthesis of various pharmaceutical compounds. This document consolidates data from multiple safety data sheets (SDS) to offer a comprehensive resource for safe handling, storage, and emergency procedures.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Tetrahydrofuroic acid** is fundamental to its safe handling and use in experimental settings. The following table summarizes the key quantitative data available for this compound.

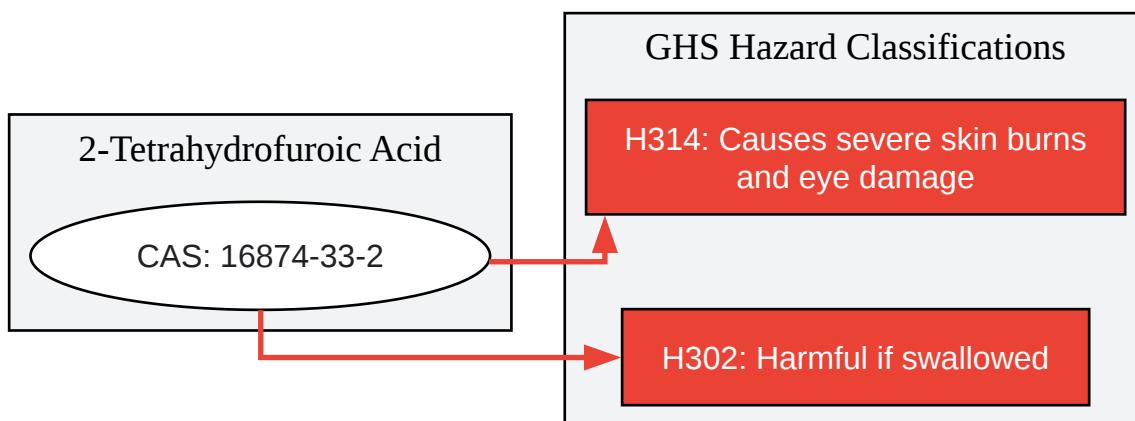
Property	Value	Source(s)
Molecular Formula	C5H8O3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	116.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Clear, viscous liquid; Colorless to light yellow	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	243.2 ± 0.0 °C at 760 mmHg	<a href="#">[1]</a>
128 - 129 °C at 13 mmHg	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
237 - 243 °C	<a href="#">[2]</a> <a href="#">[9]</a>	
Melting Point	21 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	1.3 ± 0.1 g/cm³	<a href="#">[1]</a>
1.209 g/mL at 25 °C	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
Flash Point	113.2 ± 18.9 °C	<a href="#">[1]</a>
139 °C	<a href="#">[7]</a>	
113 °C (closed cup)	<a href="#">[9]</a> <a href="#">[10]</a>	
Vapor Pressure	0.0 ± 1.0 mmHg at 25°C	<a href="#">[1]</a>
Water Solubility	Soluble	<a href="#">[7]</a> <a href="#">[8]</a>
Refractive Index	n20/D 1.46	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a>

## Hazard Identification and Classification

**2-Tetrahydrofuroic acid** is classified as a hazardous chemical. The following table outlines its GHS hazard classifications and associated statements.

Hazard Classification	GHS Category	Hazard Statement(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[ <a href="#">2</a> ] [ <a href="#">3</a> ]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[ <a href="#">2</a> ][ <a href="#">3</a> ] [ <a href="#">4</a> ][ <a href="#">5</a> ][ <a href="#">9</a> ][ <a href="#">11</a> ][ <a href="#">12</a> ]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[ <a href="#">2</a> ][ <a href="#">5</a> ][ <a href="#">12</a> ]

The signal word for this compound is Danger.[[2](#)][[3](#)][[4](#)][[9](#)][[10](#)][[11](#)][[12](#)]



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#### Hazard Identification for **2-Tetrahydrofuroic Acid**

## Toxicological Information

The toxicological data for **2-Tetrahydrofuroic acid** is limited. Most safety data sheets indicate that comprehensive toxicological studies have not been conducted.

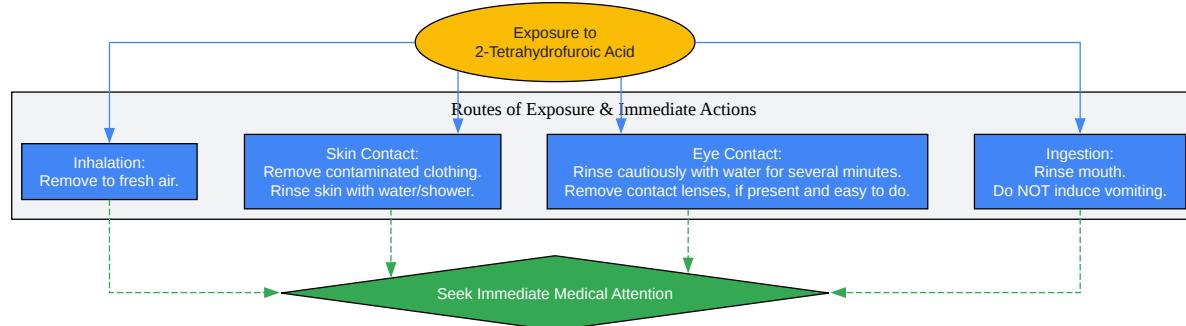
Toxicity Endpoint	Result
Acute Toxicity (Oral)	No data available.[13]
Acute Toxicity (Dermal)	No data available.[13]
Acute Toxicity (Inhalation)	No data available.[13]
Skin Corrosion/Irritation	No data available.[13]
Serious Eye Damage/Irritation	No data available.[13]
Respiratory or Skin Sensitization	No data available.[5][13]
Germ Cell Mutagenicity	No data available.[5][13]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[2][3][8]
Reproductive Toxicity	No data available.[3][5]
Specific Target Organ Toxicity (Single Exposure)	Inhalation may cause respiratory irritation.[3]
Specific Target Organ Toxicity (Repeated Exposure)	No data available.[3][5]
Aspiration Hazard	No data available.[3][5]

## Experimental Protocols

Detailed experimental protocols for the toxicological and physical-chemical data are not provided in the reviewed Safety Data Sheets. The presented data is typically generated according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), but specific study details are not publicly available in these documents.

## First-Aid Measures

In the event of exposure to **2-Tetrahydrofuroic acid**, immediate and appropriate first-aid is crucial. The following diagram outlines the recommended procedures.



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### First-Aid Procedures for Exposure

General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[2][3]

- Inhalation: If breathing is difficult, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][14]
- Skin Contact: Immediately take off all contaminated clothing.[2][14] Rinse the skin with water or shower.[2][14] Wash off with soap and plenty of water.[2][13]
- Eye Contact: Rinse cautiously with water for several minutes.[2][14] If present and easy to do, remove contact lenses.[2][14] Continue rinsing.[2][14]
- Ingestion: Do NOT induce vomiting.[2][14] Rinse mouth with water.[2][13] Never give anything by mouth to an unconscious person.[2][13][14]

## Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure the stability of the compound.

#### Handling:

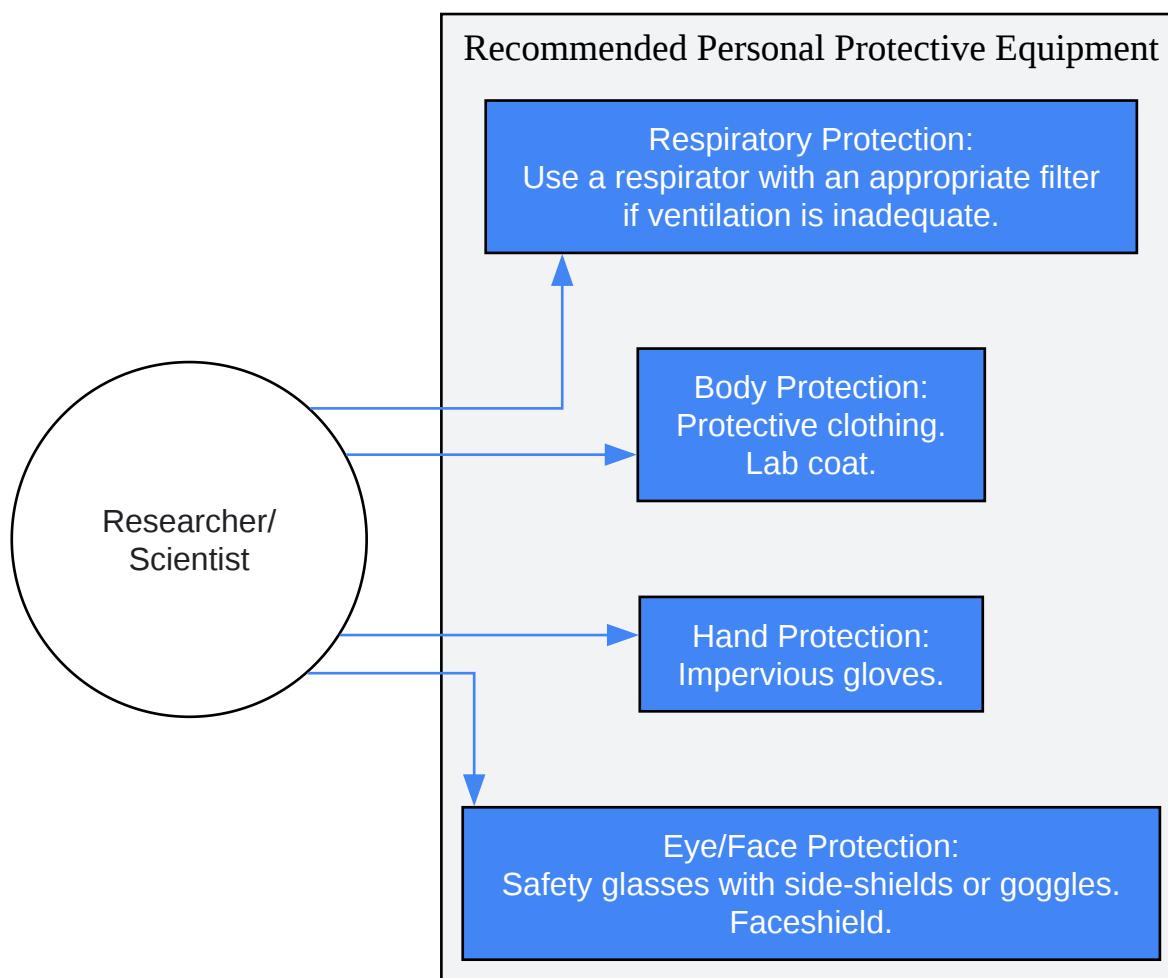
- Avoid contact with skin, eyes, and clothing.[2][4]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[4][14]
- Wash hands thoroughly after handling.[2][14]
- Use in a well-ventilated area or under a fume hood.[8][13]
- Wear appropriate personal protective equipment (PPE).[2][4][14]

#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2][3][4][13]
- Store in a cool place.[3][4]
- Store locked up.[2][4][14]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]
- Store away from incompatible materials such as strong oxidizing agents.[3][4][13]

## Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **2-Tetrahydrofuroic acid**.



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#### Recommended Personal Protective Equipment

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][4][5][13][14]
- Skin Protection: Handle with impervious gloves.[2][3][4] Wear protective clothing.[2][4][5]
- Respiratory Protection: If engineering controls are not sufficient, use a NIOSH-approved respirator.[2][3][4][5][8][13]

## Fire-Fighting Measures

In the event of a fire involving **2-Tetrahydrofuroic acid**, the following measures should be taken.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3][5][13]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides.[2][13]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3][13][14]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[2][3] Ensure adequate ventilation. [2][3] Evacuate personnel to safe areas.[2][3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[2] Do not let the product enter drains.[2][3]
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste.[2] Keep in suitable, closed containers for disposal.[2][3]

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